Structural Elucidation of Propylidynetrimethanol Derivatives: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*Einecs 240-149-0*
CAS No.:	*16012-70-7*
Cat. No.:	*B093494*

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Executive Summary & Strategic Framework

Propylidynetrimethanol (Trimethylolpropane, TMP) is a foundational triol scaffold used critically in hyperbranched polymers, biolubricants, and drug delivery dendrimers.[1] Its structural confirmation presents a unique analytical paradox: Symmetry vs. Steric Hindrance.

As a researcher, you face two primary challenges:

- The Symmetry Trap: Fully substituted TMP derivatives (triesters) often regain the high symmetry (

) of the starting material, making them indistinguishable from the starting material by simple peak counting in low-resolution NMR.[1]
- The Substitution Distribution: Incomplete reactions yield statistical mixtures of mono-, di-, and tri-substituted products that co-elute in standard chromatography.[1]

This guide moves beyond basic spectral interpretation. We utilize a Triangulation Approach: combining Nuclear Magnetic Resonance (for local chemical environment), Mass Spectrometry

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(for molecular weight distribution), and Chromatography (for bulk purity).[1]

Comparative Analysis of Analytical Techniques

Method A: High-Resolution NMR (The Structural Anchor)

NMR is the gold standard for confirming functional group conversion.[1] However, solvent selection is the hidden variable that determines success.[1]

- The Causality of Solvent Choice:
  - $CDCl_3$: Standard for fully substituted esters.[1] However, it promotes rapid proton exchange, often making residual hydroxyl protons invisible.[1]
  - DMSO-d_6:Critical for partial substitution. It inhibits proton exchange via strong hydrogen bonding, allowing you to see distinct doublets/triplets for unreacted primary alcohols (–CH_2OH).[1]

Key Diagnostic Signals (1H NMR @ 400+ MHz):

- The "Alpha-Shift" Indicator: The methylene protons directly attached to the TMP core (

  -CH_2-O-) are your primary tracker.
  - Unreacted:

    3.3 – 3.5 ppm.[1]
  - Esterified: Shifts downfield to

    3.9 – 4.2 ppm.[1]
- Symmetry Breaking:
  - Tri-substituted: Singlet (or simple pattern) for the ethyl group methyls.[1]
  - Mono/Di-substituted: Complex multiplet splitting due to loss of symmetry (diastereotopic protons).[1]

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Method B: Mass Spectrometry (The Distribution Map)

When synthesizing TMP-based dendrimers or oligomers, NMR integration is often insufficient due to signal overlap.[1]

Feature	MALDI-TOF MS	ESI-MS
Primary Use	High MW Dendrimers / Hyperbranched Polymers	Small Molecule Derivatives (Mono/Di-esters)
Ionization	Soft (Single charge usually)	Soft (Multiple charges possible)
Advantage	Visualizes Distribution: Clearly shows the "ladder" of oligomers (n, n+1) without fragmentation.	High Precision: Exact mass confirmation for small, discrete derivatives.[1]
limitation	Matrix suppression effects in low MW range (<500 Da).	Ion suppression in complex mixtures; "forest of peaks" due to multiple charging (,).[1]

Method C: FTIR (The In-Process Check)

- Role: Qualitative "Stop/Go" indicator.
- Marker: Disappearance of the broad O-H stretch (

) and appearance/intensification of the Carbonyl C=O stretch (

).
- limitation: Cannot distinguish between 95% and 99% conversion.

Experimental Protocol: Synthesis & Characterization of a TMP-Triester

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Scenario: Synthesis of TMP-Trimethacrylate (Cross-linker) or TMP-Triester (Biolubricant).

Phase 1: Synthesis & Workup (The Clean-Up)

- Reagents: TMP (1 eq), Acid Chloride/Anhydride (3.3 eq), Pyridine (3.5 eq), DCM (Solvent). [1]
- Causality: We use a slight excess (1.1 eq per hydroxyl) to force tri-substitution.[1] Pyridine acts as an HCl scavenger to prevent acid-catalyzed etherification side reactions.[1]

Step-by-Step:

- Dissolve TMP in dry DCM under

  atmosphere (Exclude moisture to prevent hydrolysis).
- Add Pyridine.[1] Cool to 0°C (Control exotherm).
- Dropwise addition of Acid Chloride.[1]
- Critical Workup: Wash organic phase with 1M HCl (removes Pyridine), then saturated

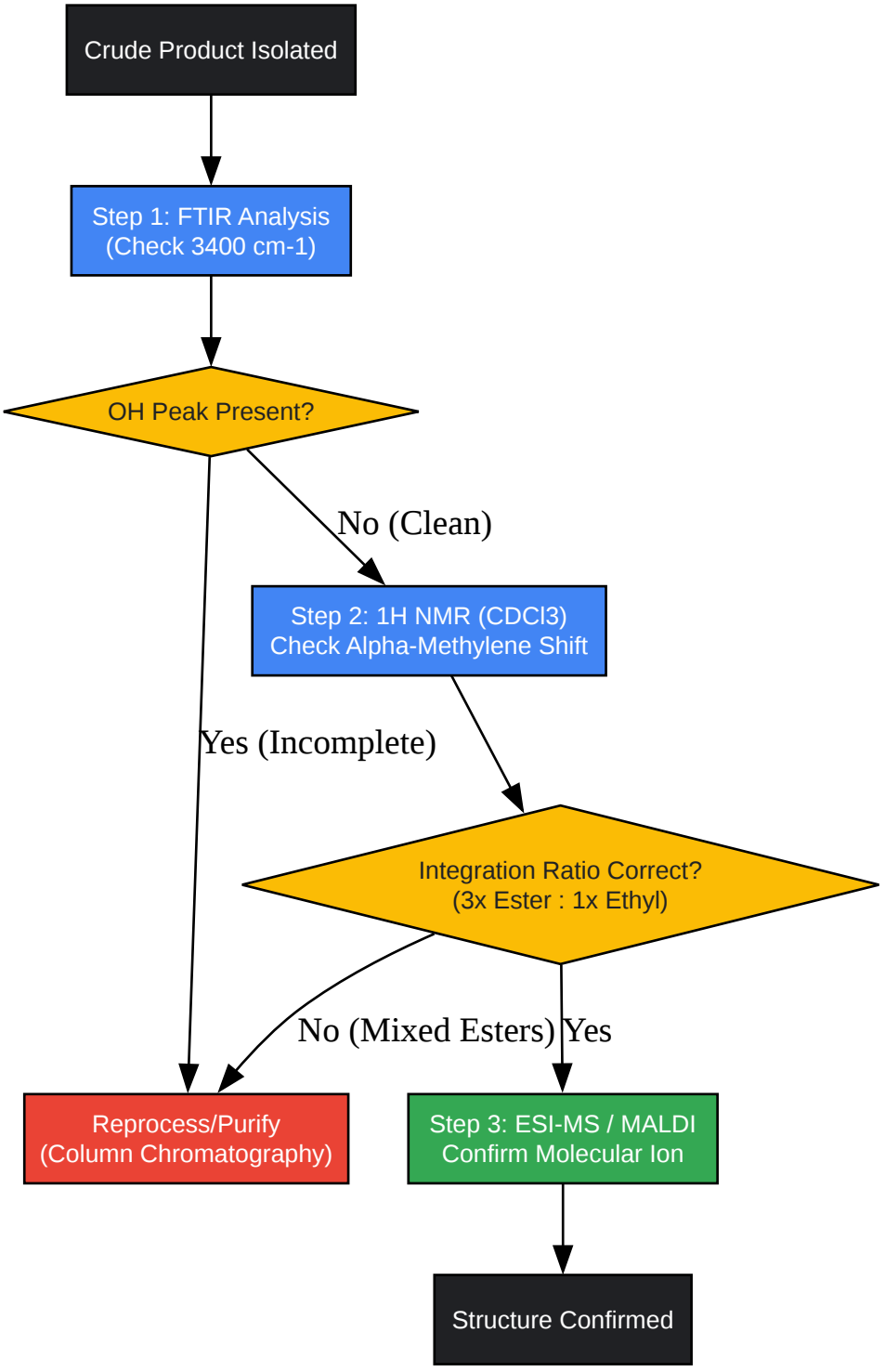
  (removes unreacted acid), then Brine.[1]
- Dry over

  and concentrate.

Phase 2: The Self-Validating Analytical Workflow

This protocol uses a "Gatekeeper" logic.[1] Do not proceed to the next step until the current step passes.

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Figure 1: The Analytical Decision Tree. This logic prevents wasting instrument time on impure samples.[1]

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Data Presentation & Interpretation

Table 1: NMR Chemical Shift Diagnostic (in)

Reference: TMP Core Structure

Assignment	Proton Type	Unreacted TMP (ppm)	Fully Esterified TMP (ppm)	Structural Insight
A	(Ethyl end)	0.85 (t)	0.88 - 0.95 (t)	Reference signal for integration (3H).
B	(Ethyl mid)	1.35 (q)	1.45 - 1.55 (q)	Slight shift due to inductive effect. [1]
C	(Alpha)	3.55 (s)	4.00 - 4.20 (s)	The "Smoking Gun." 100% shift indicates full conversion.[1]
D		2.5 - 4.5 (broad)	Absent	Confirm absence in expanded vertical scale.

Table 2: Technique Selection Guide

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Application	Recommended Primary Technique	Why?
Small Molecule Ester	1H NMR + ESI-MS	High resolution needed to distinguish isomers.
TMP-Dendrimer (G1-G4)	MALDI-TOF MS	NMR signals broaden; MS shows defect structures (missing arms).
Bio-lubricant Mixture	GPC (Gel Permeation Chrom.) [1]	Bulk property (MW distribution) is more important than exact structure.[1]

Advanced Characterization: Distinguishing Isomers

When the reaction is incomplete, you generate a mixture of mono-, di-, and tri-esters.

The "Symmetry Break" in 13C NMR:

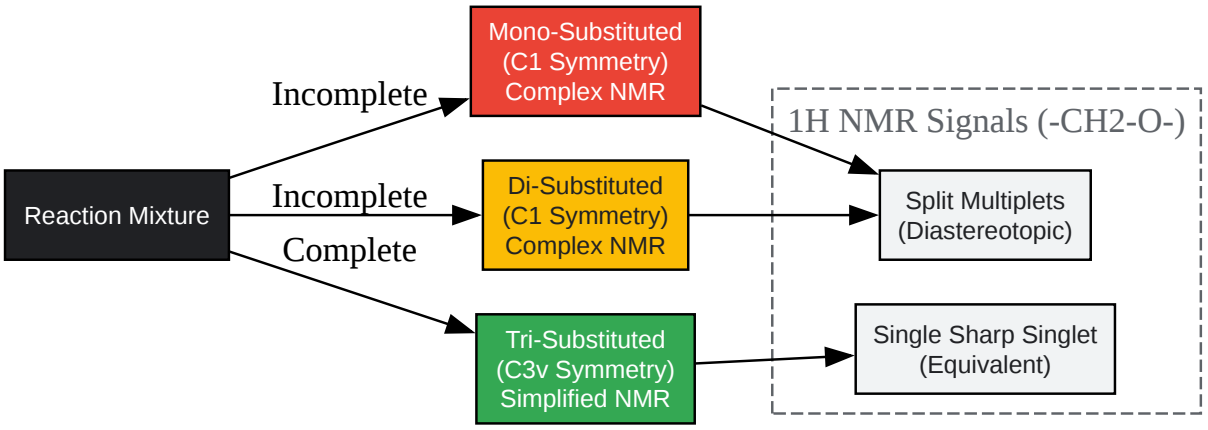
- Symmetric (Tri-ester): The Quaternary Carbon (

) appears as a single low-intensity peak at ~42-43 ppm.[1]
- Asymmetric (Mono/Di-ester): The symmetry is broken.[1] You will see multiple

  peaks and splitting of the ethyl-group signals.[1]
- Protocol: Run 13C NMR with a long relaxation delay (

) to ensure quaternary carbons relax sufficiently for detection.

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Figure 2: Impact of Substitution Degree on NMR Symmetry. Loss of symmetry in mono/di-derivatives results in complex splitting patterns.

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Sources

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